

IUPAC name for S,S'-Dimethyl dithiocarbonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *S,S'*-Dimethyl dithiocarbonate

Cat. No.: B144620

[Get Quote](#)

An In-depth Technical Guide to **S,S'-Dimethyl dithiocarbonate**

Introduction

S,S'-Dimethyl dithiocarbonate, with the CAS Number 868-84-8, is an organosulfur compound that serves as a versatile reagent and intermediate in organic synthesis.[1][2] Structurally, it is a thioester, an analog of dimethyl carbonate where two oxygen atoms have been replaced by sulfur.[2] This colorless to pale yellow liquid is utilized as a carbonylating agent, a dehydrating agent, and a precursor in the synthesis of various compounds, including pharmaceuticals and pesticides.[1][2] Its role as a building block for creating complex molecules, particularly in the development of active pharmaceutical ingredients (APIs), makes it a compound of significant interest to researchers and professionals in drug development.[3][4]

Nomenclature

The nomenclature for this compound can vary, with several systematic and common names in use.

- Systematic IUPAC Name: S,S-Dimethyl carbonodithioate[2]
- Other IUPAC Name: bis(methylsulfanyl)methanone[1]
- Common Names: **S,S'-Dimethyl dithiocarbonate**, Carbonodithioic acid S,S-dimethyl ester, Dithiocarbonic acid S,S'-dimethyl ester[1][2]

Physicochemical and Computed Properties

The physical and computed properties of **S,S'-Dimethyl dithiocarbonate** are summarized below, providing essential data for laboratory and computational applications.

Table 1: Physical Properties of **S,S'-Dimethyl dithiocarbonate**

Property	Value	Reference
Molecular Formula	C ₃ H ₆ OS ₂	[5]
Molecular Weight	122.21 g/mol	[5]
Appearance	Colorless to almost colorless clear liquid	[2][5]
Density	1.1705 g/mL at 25 °C	[5][6]
Boiling Point	169 °C	[2][5]
Melting Point	133-135 °C	[5]
Flash Point	62 °C (144 °F)	[2][5]
Refractive Index (n _{20/D})	1.5485	[2][6]
Solubility	Soluble in organic solvents (e.g., ethanol, acetone), insoluble in water	[1]

Table 2: Computed Physicochemical Properties

Property	Value	Reference
XLogP3	1.6	
Polar Surface Area	67.67 Å ²	
Hydrogen Bond Acceptor Count	3	
Hydrogen Bond Donor Count	0	
Rotatable Bond Count	2	[1][7]
Exact Mass	121.98600716	[7]
Complexity	46.8	[7]

Experimental Protocols

Detailed methodologies for the synthesis of **S,S'-Dimethyl dithiocarbonate** and its application in the synthesis of other key compounds are provided below.

Protocol 1: Synthesis of S,S'-Dimethyl dithiocarbonate

This protocol details the synthesis of the title compound from methanol, carbon disulfide, and dimethyl sulfate.[8]

Materials:

- Granulated Potassium Hydroxide (KOH)
- Dry Diethyl Ether (Et₂O)
- Benzene
- Methanol (MeOH)
- Carbon Disulfide (CS₂)
- Dimethyl Sulfate (Me₂SO₄)

- 0.1 N Hydrochloric Acid (HCl)
- Saturated Sodium Chloride (NaCl) solution
- Half-saturated Sodium Chloride (NaCl) solution

Procedure:

- A suspension of granulated KOH (9.3 g, 0.166 mol) in a 1:1 mixture of dry Et₂O and benzene (70 ml) is prepared.
- Methanol (5.3 g, 6.7 ml, 0.166 mol) is added to the suspension.
- The reaction mixture is cooled to 6 °C.
- A solution of CS₂ (12.6 g, 10.0 ml, 0.166 mol) in benzene (7.5 ml) is added dropwise.
- The mixture is maintained at 6 °C for 5 hours.
- Dimethyl sulfate (20.9 g, 15.7 ml, 0.166 mol) is added.
- The reaction mixture is stirred at room temperature for 20 hours.
- The organic layer is decanted and washed sequentially with 0.1 N HCl, saturated NaCl, and half-saturated NaCl.
- The solvent is removed, and the residue is purified by vacuum distillation to yield the title compound.^[8]

Protocol 2: Synthesis of Symmetrical Ureas

This protocol describes a convenient method for synthesizing symmetrical ureas using **S,S'-Dimethyl dithiocarbonate** as a phosgene substitute.^[9]

Materials:

- **S,S'-Dimethyl dithiocarbonate** (DMDTC)
- Primary Alkyl Amine (e.g., benzylamine)

- Methanol or Ethanol

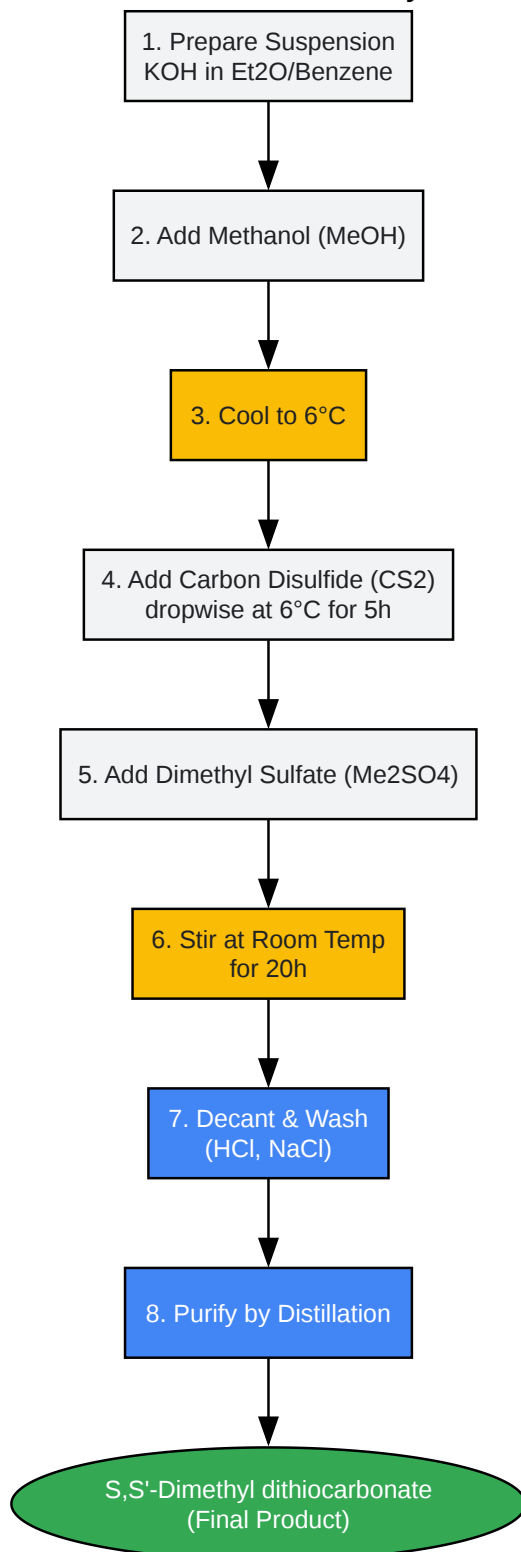
Procedure:

- React **S,S'-Dimethyl dithiocarbonate** with 2 equivalents of a primary alkyl amine.
- Use methanol or ethanol as the solvent.
- Heat the reaction mixture at 60 °C.
- The desired symmetrical urea is obtained as the sole product. The progress can be monitored by standard techniques like TLC or NMR.[9]

Visualized Workflows and Pathways

The following diagrams, generated using DOT language, illustrate key processes involving **S,S'-Dimethyl dithiocarbonate**.

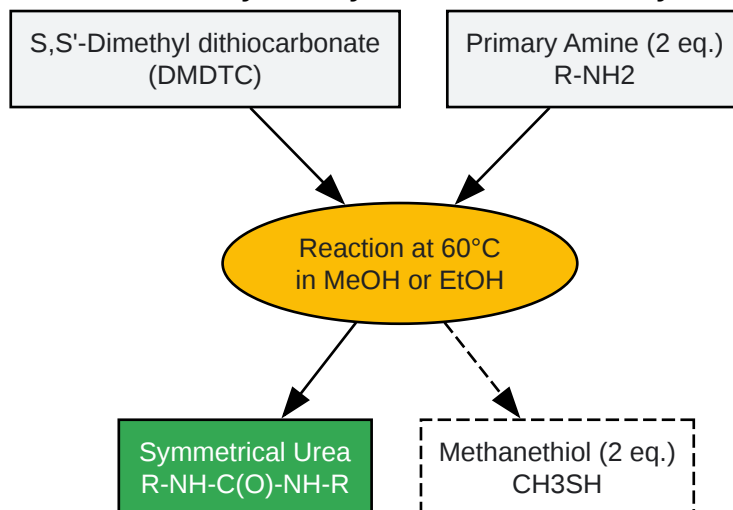
Synthesis Workflow for S,S'-Dimethyl dithiocarbonate



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **S,S'-Dimethyl dithiocarbonate**.

Reaction Pathway for Symmetrical Urea Synthesis



[Click to download full resolution via product page](#)

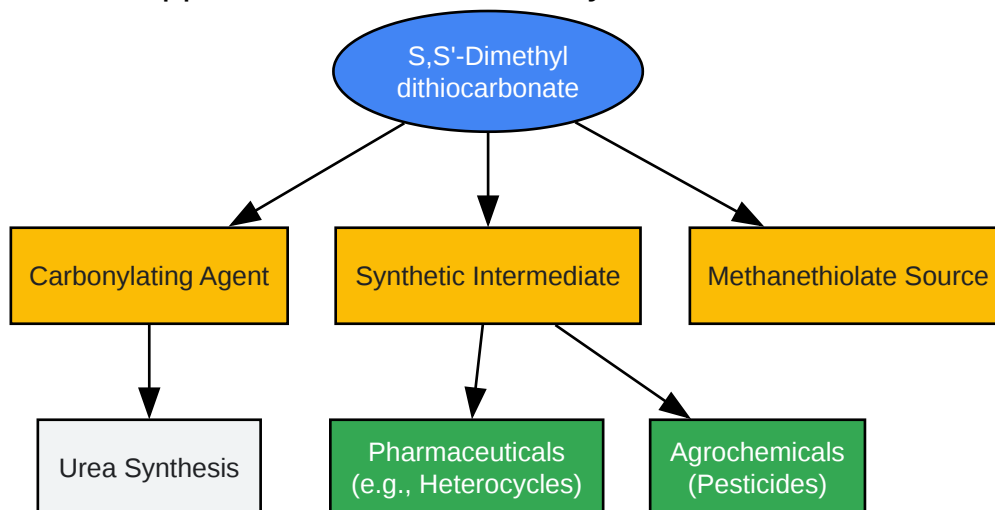
Caption: General reaction scheme for urea synthesis from DMDTC.

Applications in Research and Drug Development

S,S'-Dimethyl dithiocarbonate is a valuable intermediate, primarily in the synthesis of pharmaceuticals and agrochemicals.

- **Pharmaceutical Intermediate:** It is a precursor for various pharmaceutical compounds.[4] A notable related compound, N-Cyanoimido-S,S-dimethyl-dithiocarbonate, is a crucial building block for nitrogen-containing heterocyclic compounds found in antiviral, antifungal, and anti-cancer drugs.[3][4]
- **Pesticide Synthesis:** The compound serves as an intermediate in the production of dithiocarbamate-based pesticides.[1]
- **Reagent in Organic Synthesis:** It is employed as a carbonylating agent for the synthesis of ureas and as a source of the methanethiolate (CH₃S⁻) group.[2][9] It has also demonstrated tuberculostatic activity, suggesting potential for further investigation into its biological activities.

Applications of S,S'-Dimethyl dithiocarbonate



[Click to download full resolution via product page](#)

Caption: Logical relationships of the compound's roles and applications.

Safety and Handling

S,S'-Dimethyl dithiocarbonate is classified as a combustible liquid and an irritant.[2]

- Hazards: It is harmful if swallowed and causes skin, eye, and respiratory system irritation.[2] It can be absorbed through the skin. In case of fire, it may release toxic gases such as carbon monoxide, carbon dioxide, and sulfur dioxide.[2]
- Precautions: Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses, in a well-ventilated area. Avoid contact with strong oxidizing agents, with which it may react violently.[2] Always consult the latest Safety Data Sheet (SDS) before handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. S,S'-Dimethyl dithiocarbonate - Wikipedia [en.wikipedia.org]
- 3. nbinnno.com [nbinnno.com]
- 4. nbinnno.com [nbinnno.com]
- 5. S,S'-Dimethyl dithiocarbonate | 868-84-8 [chemicalbook.com]
- 6. S,S'-二硫代碳酸二甲酯 ≥96% | Sigma-Aldrich [sigmaaldrich.com]
- 7. echemi.com [echemi.com]
- 8. S,S'-Dimethyl dithiocarbonate synthesis - chemicalbook [chemicalbook.com]
- 9. datapdf.com [datapdf.com]
- To cite this document: BenchChem. [IUPAC name for S,S'-Dimethyl dithiocarbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144620#iupac-name-for-s-s-dimethyl-dithiocarbonate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

